

Technical Guide: Safety and Handling of 1-Bromo-3,5-dichlorobenzene-d3

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Compound of Interest

Compound Name: **1-Bromo-3,5-dichlorobenzene-d3**

Cat. No.: **B12401951**

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical guide on the safe handling, storage, and emergency procedures for **1-Bromo-3,5-dichlorobenzene-d3**. Given that specific safety data for the deuterated form is limited, this guide is primarily based on the established safety profile of its non-deuterated analogue, 1-Bromo-3,5-dichlorobenzene (CAS RN: 19752-55-7). The primary application of the deuterated compound is as an internal standard for quantitative analysis by mass spectrometry.[\[1\]](#)

Hazard Identification and Classification

1-Bromo-3,5-dichlorobenzene is classified as an irritant. All personnel must be fully aware of the potential hazards before handling this compound. The Globally Harmonized System (GHS) classification is summarized below.

Table 1: GHS Hazard Classification[\[2\]](#)[\[3\]](#)

Category	Description
Signal Word	Warning
Pictogram	GHS07 (Exclamation Mark)
Hazard Class	Skin Irritation (Category 2) [2]
	Serious Eye Irritation (Category 2) [2]
	Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System [3]
Hazard Statements	H315: Causes skin irritation. [2]
	H319: Causes serious eye irritation. [2]
	H335: May cause respiratory irritation. [2]
Precautionary Statements	P261: Avoid breathing dust. [3]
	P280: Wear protective gloves/eye protection/face protection. [4]
	P302+P352: IF ON SKIN: Wash with plenty of soap and water. [3]
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₆ D ₃ BrCl ₂	N/A
Molecular Weight	~228.92 g/mol	N/A
Non-Deuterated Formula	C ₆ H ₃ BrCl ₂	[4] [5]
Non-Deuterated MW	225.90 g/mol	[4] [5]
CAS Number	19752-55-7 (Non-deuterated)	[2] [5]
Appearance	White to off-white or beige-brown crystalline powder.	[6] [7]
Melting Point	73-75 °C (lit.)	[5]
Boiling Point	232 °C at 757 mmHg (lit.)	[5]
Solubility	Insoluble in water; soluble in organic solvents.	[8]

Safe Handling and Storage Protocols

Adherence to strict protocols is mandatory to minimize exposure and maintain the integrity of the compound.

Engineering Controls

All work with **1-Bromo-3,5-dichlorobenzene-d3**, especially handling of the solid powder, must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust particles. The workspace should be equipped with an accessible eyewash station and safety shower.[\[9\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical.

Table 3: Required Personal Protective Equipment

Protection	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne dust.[9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.	Prevents skin contact and irritation.[4]
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Required when handling the powder outside of a fume hood (not recommended) or during spill cleanup to prevent respiratory irritation.[3]
Body Protection	A lab coat must be worn and kept fully fastened.	Protects skin and clothing from contamination.[4]

Experimental Protocol: Preparation of a Standard Stock Solution

This protocol outlines the standard procedure for safely preparing a stock solution from the solid deuterated standard.

- Preparation: Before handling the chemical, ensure all required PPE is correctly worn. Prepare the workspace within the chemical fume hood by laying down absorbent bench paper.
- Acclimatization: Remove the sealed container of **1-Bromo-3,5-dichlorobenzene-d3** from its storage location (e.g., refrigerator or freezer). Allow it to equilibrate to ambient laboratory temperature for at least 30 minutes before opening. This crucial step prevents atmospheric moisture from condensing on the cold solid, which could compromise isotopic purity through hydrogen-deuterium exchange.[10]
- Weighing: Perform all weighing operations inside the chemical fume hood or a glove box with an inert atmosphere. Carefully open the container and use a clean spatula to transfer the desired amount of the crystalline solid to a tared weigh boat on a calibrated analytical balance.

- **Dissolution:** Transfer the weighed solid into a clean, dry Class A volumetric flask. Add a small amount of a suitable high-purity, anhydrous solvent (e.g., acetonitrile, methanol) and gently swirl to dissolve the solid completely. Once dissolved, dilute to the final volume with the solvent.
- **Mixing & Storage:** Cap the flask securely and mix the solution by inverting it several times. Transfer the final stock solution to a clean, clearly labeled amber vial with a PTFE-lined cap to protect it from light.[10]
- **Decontamination:** Properly dispose of the weigh boat and any contaminated materials in the appropriate solid waste container. Clean the spatula and work surfaces thoroughly.

Storage Requirements

Proper storage is essential for both safety and maintaining the chemical and isotopic purity of the standard.

- **General Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[6]
- **Container:** Keep the container tightly sealed to prevent moisture absorption.[6]
- **Deuterated Compound Specifics:** To prevent photolytic degradation and H-D exchange, store the compound protected from light, preferably in amber vials.[10] The storage atmosphere should be dry; consider storage in a desiccator.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

Table 4: First Aid Procedures[4]

Exposure Route	First Aid Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
Inhalation	Move the victim to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Seek medical attention.

Accidental Release Measures

In case of a spill of the solid material:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation and wear all required PPE, including respiratory protection.
- Avoid generating dust. Gently sweep up the spilled solid and place it into a suitable, labeled, and sealed container for hazardous waste disposal.^[9]
- Clean the spill area thoroughly with a damp cloth and decontaminate the surface.
- Prevent the spilled material from entering drains or waterways.^[8]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.^[9]

- Hazardous Combustion Products: During a fire, toxic and corrosive fumes may be generated, including carbon oxides, hydrogen bromide (HBr), and hydrogen chloride (HCl) gas.[\[9\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)

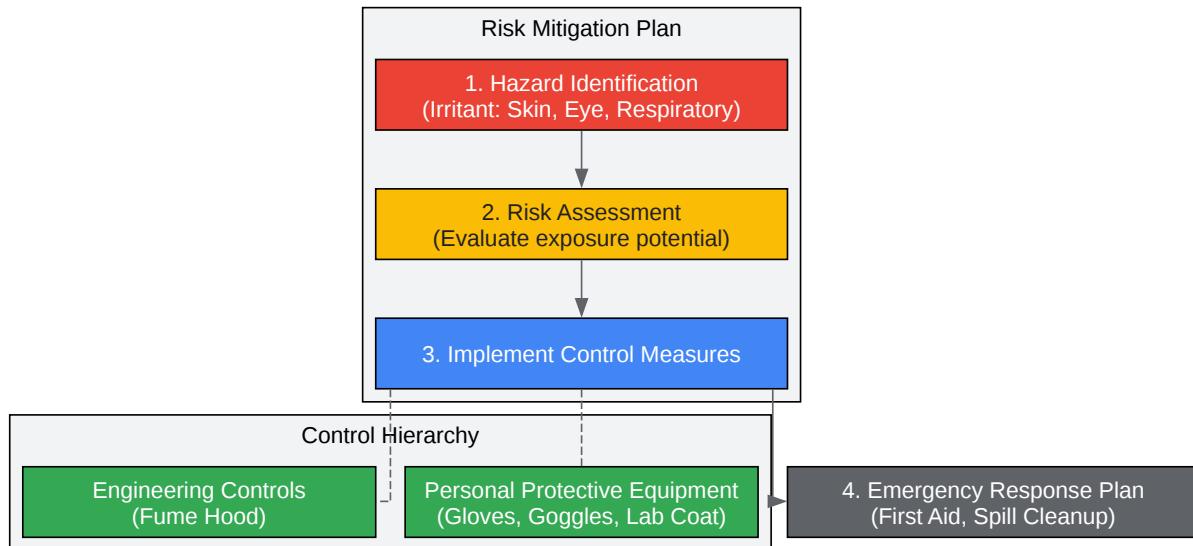
Toxicological Information

The toxicological properties of 1-Bromo-3,5-dichlorobenzene have not been fully investigated. [\[4\]](#) The known effects are based on its GHS classification.

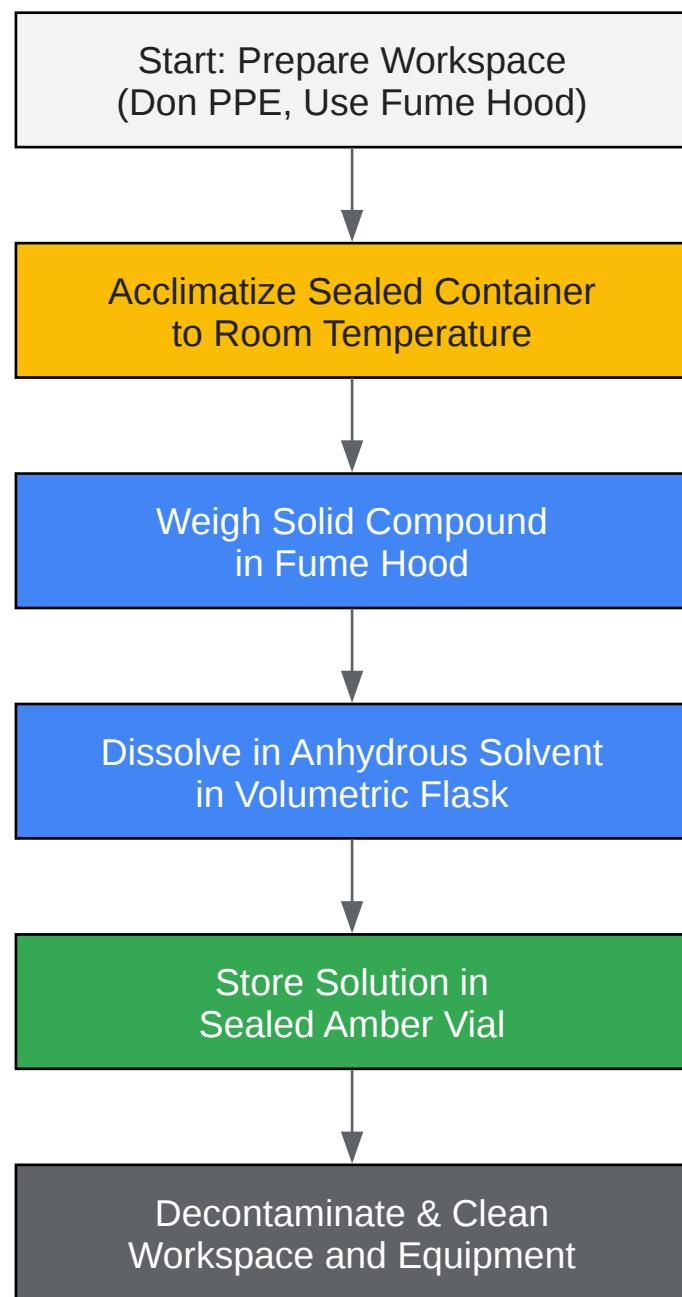
- Acute Effects: Causes irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[\[8\]](#)
- Chronic Effects: No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[\[4\]](#) Due to the lack of comprehensive data, the compound should be handled with the utmost care, assuming it may have other unknown toxic effects.

Visualized Workflows and Logic

To aid in understanding the safety requirements and handling procedures, the following diagrams illustrate key logical and experimental workflows.

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Caption: Logical workflow for hazard management when working with **1-Bromo-3,5-dichlorobenzene-d3**.

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Caption: Step-by-step experimental workflow for safely preparing a stock solution.

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